

Futoamide: An Obscure Natural Product with Limited Scientific Literature

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Compound of Interest

Compound Name: Futoamide

Cat. No.: B1256265

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Despite a comprehensive literature review, detailed information regarding the history, biological activity, and mechanism of action of **futoamide** remains largely unavailable in published scientific research. **Futoamide**, identified as (E,E)-**Futoamide**, is a natural product found in the plant *Piper longum*, commonly known as long pepper. Its chemical formula is C₁₈H₂₃NO₃, and its IUPAC name is (2E,6E)-7-(1,3-benzodioxol-5-yl)-N-isobutyl-2,6-heptadienamide.

While the chemical structure of **futoamide** has been characterized, extensive searches of scientific databases have not yielded any significant studies detailing its pharmacological properties. There is a notable absence of published research on its mechanism of action, quantitative biological data such as IC₅₀ or EC₅₀ values, or detailed experimental protocols related to its activity.

Initial searches for "**futoamide**" were frequently confounded by results for "furosemide," a structurally unrelated synthetic loop diuretic. This highlights the obscurity of **futoamide** in the scientific community. Further targeted searches using its specific chemical name and association with *Piper longum* also failed to retrieve the in-depth technical information required for a comprehensive review.

Numerous studies on *Piper longum* have focused on other amide alkaloids present in the plant, with a significant body of research dedicated to compounds like piperine. While some reports catalog the various phytochemicals isolated from *Piper longum*, they do not provide specific biological data for **futoamide**.

Conclusion:

At present, the available scientific literature is insufficient to construct an in-depth technical guide or whitepaper on **futoamide** as requested. The core requirements, including a summary of quantitative data, detailed experimental protocols, and visualizations of signaling pathways, cannot be met due to the lack of primary research on this particular compound. Further investigation into the biological activities of **futoamide** would be necessary to provide the level of detail required by researchers, scientists, and drug development professionals.

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